

Chlorothen hydrochloride physical and chemical properties

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Compound of Interest

Compound Name: Chlorothen hydrochloride

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An In-depth Technical Guide to the Physical and Chemical Properties of **Chlorothen Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **chlorothen hydrochloride**. The information is presented to support research, drug development, and quality control activities. All quantitative data are summarized in structured tables, and detailed experimental methodologies are provided.

Chemical Identity

Chlorothen hydrochloride is the hydrochloride salt of chlorothen, a first-generation antihistamine of the ethylenediamine class.^{[1][2]} It is structurally related to other ethylenediamine-based antihistamines and is a derivative of tripeleminamine where the benzyl group is replaced by a 5-halothenyl group.^[2]

Identifier	Value
IUPAC Name	N'-[(5-chlorothiophen-2-yl)methyl]-N,N-dimethyl-N'-pyridin-2-ylethane-1,2-diamine;hydrochloride[3]
CAS Number	135-35-3[3]
Molecular Formula	C ₁₄ H ₁₉ Cl ₂ N ₃ S[3]
Synonyms	Thenchlor, Thenclor[3]

Physicochemical Properties

A summary of the key physicochemical properties of **chlorothen hydrochloride** is presented below. These properties are critical for formulation development, as they influence solubility, stability, and bioavailability.[4]

Property	Value	Reference
Molecular Weight	332.3 g/mol	[3]
Melting Point	106-108 °C	[5]
Solubility	Freely soluble in water.	[5]
pKa	Data not available in the searched literature.	
Appearance	Crystals	[5]

Mechanism of Action

Chlorothen is a first-generation antihistamine that functions as an antagonist or inverse agonist at the histamine H1 receptors.[2] The histamine H1 receptor is a G-protein-coupled receptor (GPCR) that, upon activation by histamine, initiates an intracellular signaling cascade.[6][7]

Chlorothen hydrochloride exerts its therapeutic effects by blocking the action of histamine at these receptors, thereby mitigating allergic responses.[8]

Histamine H1 Receptor Signaling Pathway

The binding of histamine to the H1 receptor activates the Gq alpha subunit of the G-protein. This, in turn, stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, and DAG activates protein kinase C (PKC). This signaling cascade ultimately leads to the physiological effects associated with allergic reactions.

Caption: Histamine H1 Receptor Signaling Pathway and the inhibitory action of Chlorothen.

Experimental Protocols

The following section details the methodologies for determining the key physicochemical properties of **chlorothen hydrochloride**.

Workflow for Physicochemical Characterization

The general workflow for characterizing the physicochemical properties of an active pharmaceutical ingredient (API) like **chlorothen hydrochloride** involves a series of standard tests.

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